

# DS-7423 in Cancer Research: An In-depth Technical Guide

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## Compound of Interest

Compound Name: DS-7423

Cat. No.: B15542385

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## Core Summary

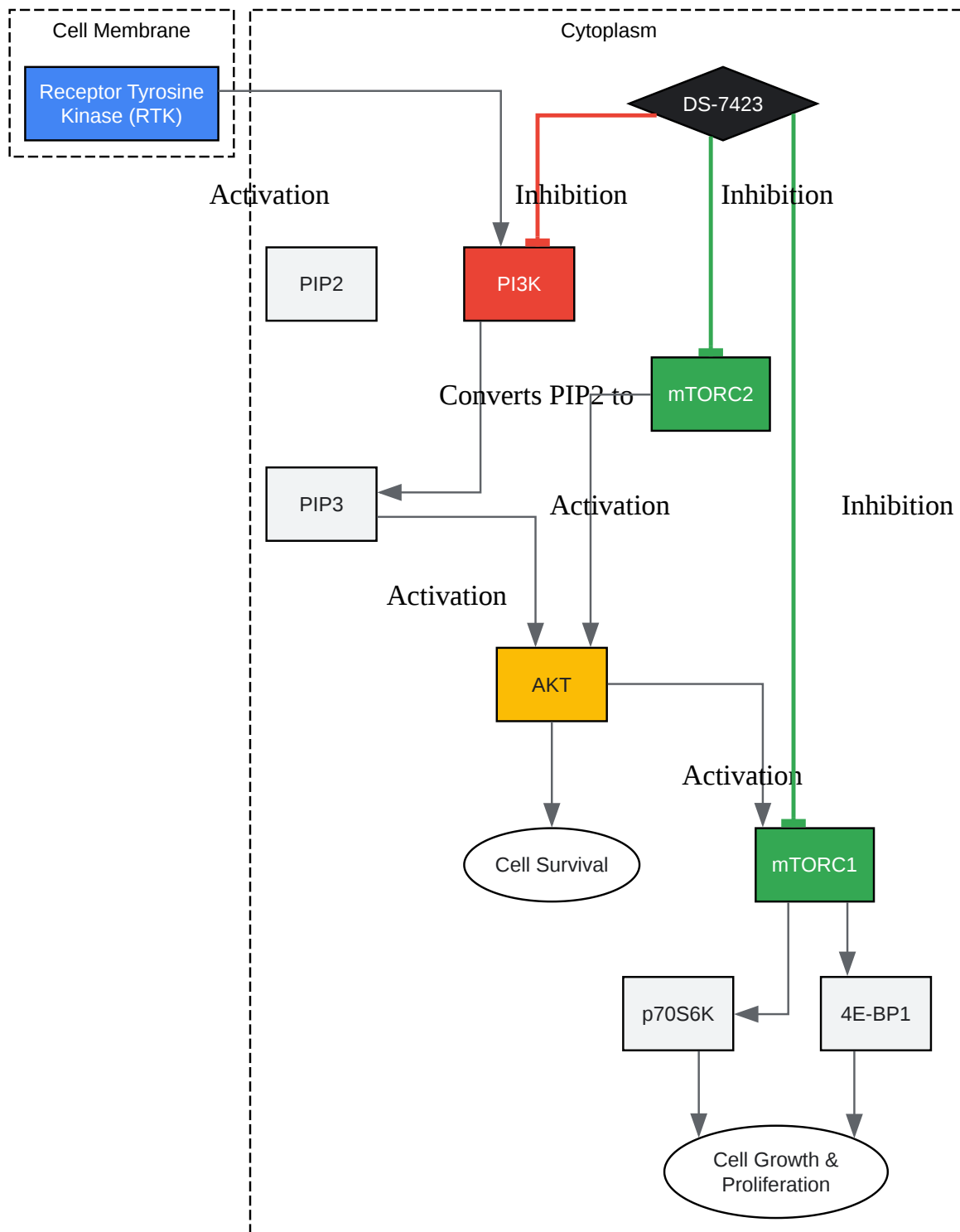
**DS-7423** is a potent, orally bioavailable, dual inhibitor of phosphatidylinositol 3-kinase (PI3K) and the mammalian target of rapamycin (mTOR). By targeting two key nodes in a critical signaling pathway frequently dysregulated in cancer, **DS-7423** has demonstrated significant anti-tumor activity in a range of preclinical models. This technical guide provides a comprehensive overview of the core data and methodologies related to **DS-7423**'s investigation in oncology, designed to inform and support ongoing research and development efforts in this area.

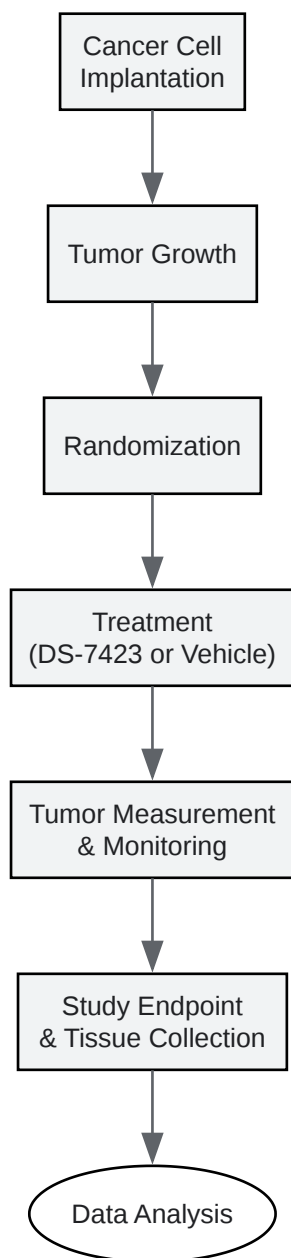
## Mechanism of Action

**DS-7423** exerts its anti-neoplastic effects by inhibiting the kinase activity of both PI3K and mTOR, which are central components of the PI3K/AKT/mTOR signaling cascade. This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism. In many cancers, mutations in genes such as PIK3CA and loss of the tumor suppressor PTEN lead to the hyperactivation of this pathway, promoting tumorigenesis.

**DS-7423**'s dual inhibition is significant. While mTOR exists in two complexes, mTORC1 and mTORC2, rapalogs (rapamycin and its analogs) only inhibit mTORC1. The inhibition of mTORC1 can lead to a feedback activation of AKT through mTORC2. By inhibiting both PI3K and mTOR (including both mTORC1 and mTORC2), **DS-7423** can achieve a more complete

and sustained blockade of the pathway, potentially overcoming this resistance mechanism.[\[1\]](#)  
[\[2\]](#)





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## References

- 1. Antitumor Activity and Induction of TP53-Dependent Apoptosis toward Ovarian Clear Cell Adenocarcinoma by the Dual PI3K/mTOR Inhibitor DS-7423 | PLOS One [journals.plos.org]
- 2. Antitumor Activity and Induction of TP53-Dependent Apoptosis toward Ovarian Clear Cell Adenocarcinoma by the Dual PI3K/mTOR Inhibitor DS-7423 - PMC [pmc.ncbi.nlm.nih.gov]
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